

# Synthesis and Purification of Pardaxin Peptide for Research Applications

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

Pardaxin is a 33-amino acid pore-forming antimicrobial peptide (AMP) originally isolated from the Red Sea Moses sole (Pardachirus marmoratus). It exhibits a broad spectrum of biological activities, including potent antimicrobial effects against both Gram-positive and Gram-negative bacteria, as well as promising anticancer properties.[1][2] The mechanism of action of Pardaxin primarily involves the disruption of cell membranes, leading to pore formation and subsequent cell lysis.[3] In cancer cells, Pardaxin has been shown to induce apoptosis through the intrinsic pathway, involving the generation of reactive oxygen species (ROS), disruption of the mitochondrial membrane potential, release of cytochrome c, and activation of caspases.[4]

This document provides detailed protocols for the chemical synthesis and purification of **Pardaxin** for research purposes, enabling its investigation as a potential therapeutic agent. The methodologies described are based on standard solid-phase peptide synthesis (SPPS) and reversed-phase high-performance liquid chromatography (RP-HPLC).

## **Pardaxin Peptide Sequence and Properties**

The primary amino acid sequence of Pardaxin (Pardachirus marmoratus) is:



#### G-F-F-A-L-I-P-K-I-I-S-S-P-L-F-K-T-L-L-S-A-V-G-S-A-L-S-S-S-G-G-Q-E

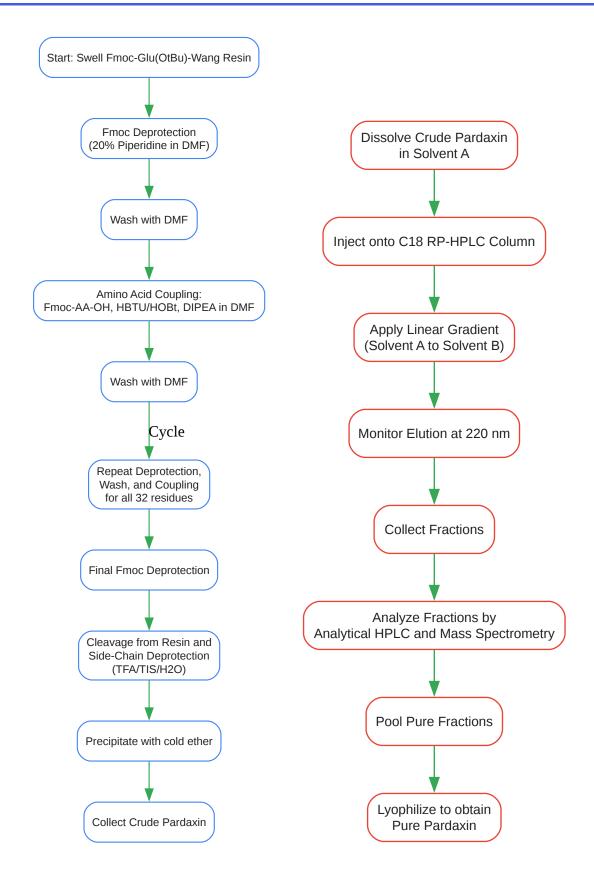
Property	Value
Molecular Formula	C153H254N40O45S0
Molecular Weight	3357.9 g/mol
Amino Acid Count	33
Theoretical pl	6.09
Net Charge at pH 7	+1

## **Synthesis of Pardaxin Peptide**

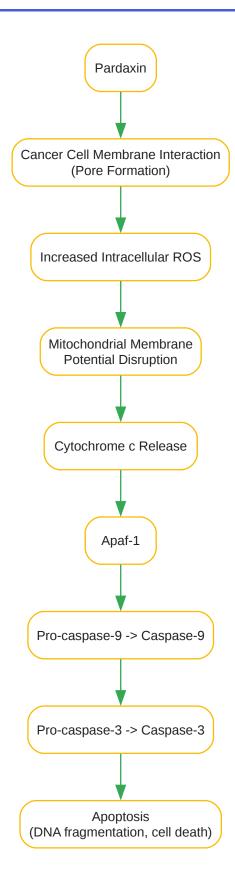
**Pardaxin** can be synthesized using Fmoc-based solid-phase peptide synthesis (SPPS). This method involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

## **Experimental Workflow for Pardaxin Synthesis**









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### References

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